

Precautionary Technical Guide for N-Methoxy-2-nitrobenzamide and Structurally Related Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methoxy-2-nitrobenzamide*

Cat. No.: *B15445498*

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for **N-Methoxy-2-nitrobenzamide** (CAS No. 63133-13-1) was not publicly available at the time of this writing. The following information is compiled from data on structurally similar compounds, including other nitrobenzamides and nitrobenzoic acids. This guide should be used for precautionary purposes only and does not replace a substance-specific risk assessment. Researchers, scientists, and drug development professionals should exercise caution and handle **N-Methoxy-2-nitrobenzamide** with the assumption that it may possess hazards similar to related compounds until a formal safety assessment is complete.

Hazard Identification and Classification

Based on data from related nitroaromatic compounds, **N-Methoxy-2-nitrobenzamide** is anticipated to be classified as hazardous. The primary concerns are irritation to the skin and eyes, and potential respiratory tract irritation.

Table 1: Hazard Classification of Structurally Similar Compounds

Hazard Class	Hazard Category	Applicable to Similar Compounds
Skin Corrosion/Irritation	Category 2	5-Methoxy-2-nitrobenzoic acid, 4-Methoxy-3-nitrobenzamide
Serious Eye Damage/Eye Irritation	Category 2	5-Methoxy-2-nitrobenzoic acid, 4-Methoxy-3-nitrobenzamide
Specific target organ toxicity – single exposure (Respiratory tract irritation)	Category 3	5-Methoxy-2-nitrobenzoic acid, 4-Methoxy-3-nitrobenzamide

GHS Label Elements (Predicted):

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]
 - P501: Dispose of contents/container to an approved waste disposal plant.[1]

Physical and Chemical Properties

No specific experimental data for the physical and chemical properties of **N-Methoxy-2-nitrobenzamide** were found. The following table presents data for a related compound, methyl 2-nitrobenzoate, to provide an estimation.

Table 2: Physical and Chemical Properties of Methyl 2-Nitrobenzoate (CAS No. 606-27-9)[2]

Property	Value
Molecular Formula	C8H7NO4
Molecular Weight	181.15 g/mol
Appearance	Liquid or solid
Melting Point	-13 °C
Boiling Point	104-106 °C (at 0.1 torr)
Flash Point	>230 °F
Density	1.28 g/cm ³
Refractive Index	n _{20/D} 1.534 (lit.)

Experimental Protocols (Generalized)

Detailed experimental protocols for **N-Methoxy-2-nitrobenzamide** are not available. However, standard toxicological and safety assessments would likely follow OECD guidelines.

General Protocol for In Vitro Skin Irritation Testing (Based on OECD TG 439):

- Test System: Reconstituted human epidermis (RhE) model.
- Procedure:
 1. A small amount of the test chemical is applied topically to the skin tissue model.
 2. The chemical is left in contact with the tissue for a specified period (e.g., 60 minutes).

3. The tissue is then rinsed and incubated for a post-exposure period (e.g., 42 hours).
 4. Cell viability is assessed using a quantitative assay (e.g., MTT assay).
- Interpretation: A reduction in cell viability below a defined threshold (e.g., 50%) indicates that the substance is an irritant.

Handling, Storage, and First Aid

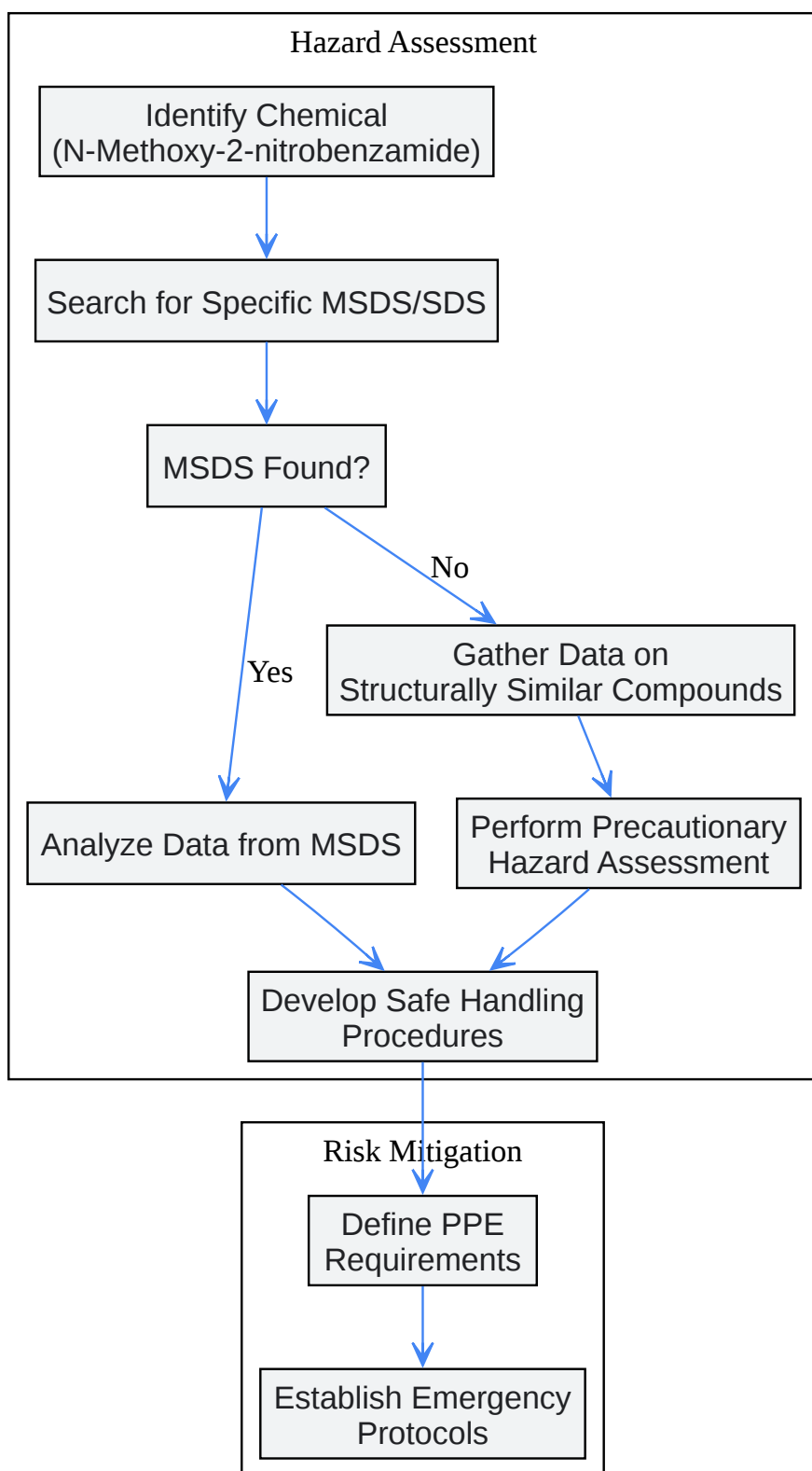
The following recommendations are based on best practices for handling potentially hazardous research chemicals and information available for similar compounds.

Table 3: Handling, Storage, and First Aid Recommendations

Aspect	Recommendation
Handling	Use in a well-ventilated area or under a chemical fume hood. Avoid contact with skin and eyes. Do not breathe dust. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Wash hands thoroughly after handling. [1] [3]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. [1] [3]
First Aid: Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothes and shoes. Get medical attention if irritation develops or persists. [1]
First Aid: Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [1]
First Aid: Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1]
First Aid: Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur. [1]

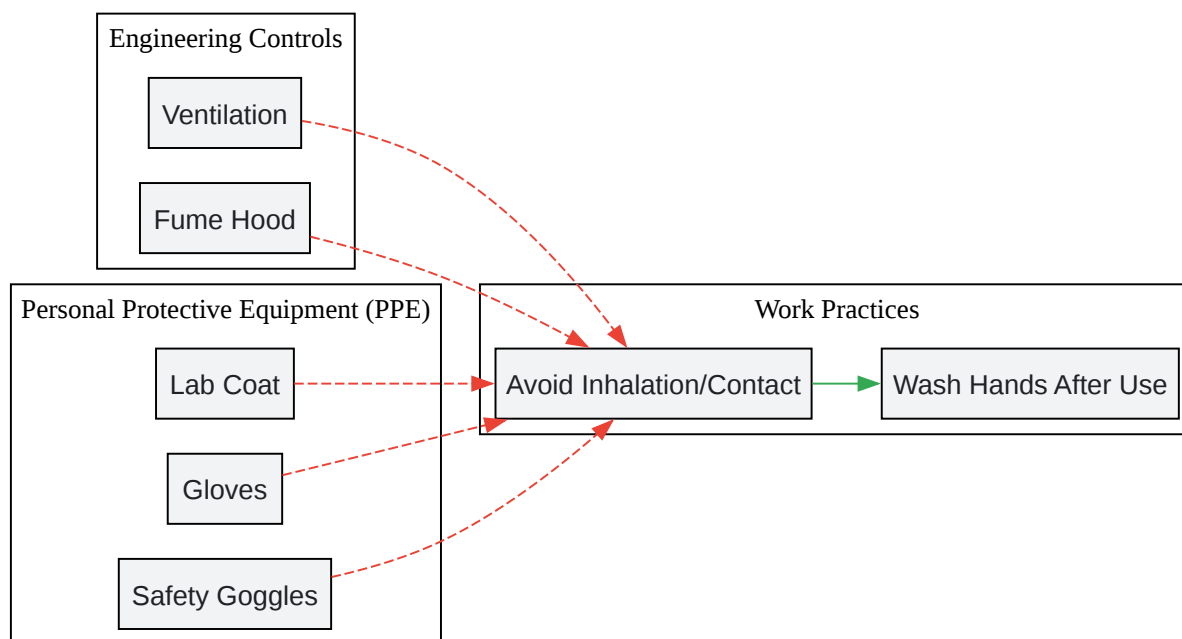
Logical Relationships and Workflows

The following diagrams illustrate the general workflow for chemical safety assessment and the logical relationship of precautionary measures.



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Figure 1: Chemical Safety Assessment Workflow



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Figure 2: Hierarchy of Precautionary Measures

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